

# 4-Chloro-3-nitrocinnamic Acid: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 4-Chloro-3-nitrocinnamic acid

Cat. No.: B1298434

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This in-depth technical guide provides comprehensive safety and handling information for **4-Chloro-3-nitrocinnamic acid** (CAS No. 20797-48-2). The following sections detail the known hazards, precautionary measures, emergency procedures, and representative experimental protocols relevant to the safe use of this compound in a research and development setting.

## Hazard Identification and Classification

**4-Chloro-3-nitrocinnamic acid** is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The compound presents as a yellow solid and has no specified odor information.<sup>[1][2]</sup>

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1] [2]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.[1][2]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation.[1][2]

Signal Word: Warning[1][2]

## Precautionary Measures and Personal Protective Equipment (PPE)

Strict adherence to the following precautionary measures is mandatory to ensure the safety of laboratory personnel.

Table 2: Precautionary Statements

Type	Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2]
P264	Wash face, hands and any exposed skin thoroughly after handling.[1][2]	
P271	Use only outdoors or in a well-ventilated area.[1][2]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][2]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[1][2]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][2]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]	
P312	Call a POISON CENTER or doctor if you feel unwell.[1][2]	
P362 + P364	Take off contaminated clothing and wash it before reuse.[1][2]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[1][2]
Disposal	P501	Dispose of contents/container to an approved waste disposal

plant.[1][2]

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.
- Respiratory Protection: Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

## First Aid Measures

In the event of exposure, immediate action is crucial. The following table outlines the recommended first aid procedures.

Table 3: First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1][2]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[1][2]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1][2]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.[1][2]

## Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **4-Chloro-3-nitrocinnamic acid** and to prevent accidental exposure.

- Handling: Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Ensure adequate ventilation. Avoid dust formation.
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.

## Experimental Protocols for Safety Assessment

While specific toxicological studies for **4-Chloro-3-nitrocinnamic acid** are not readily available in the public domain, the following are detailed methodologies based on OECD guidelines for assessing the key hazards associated with this compound. These protocols are representative of the type of studies that would be conducted to determine the skin and eye irritation potential of a chemical.

### Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

Objective: To determine the potential of a substance to produce reversible inflammatory changes in the skin.

Methodology:

- Test Animal: The albino rabbit is the recommended species.
- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- Application: A dose of 0.5 g of the test substance (moistened with a small amount of water to form a paste) is applied to a small area (approx. 6 cm<sup>2</sup>) of the clipped skin and covered with a gauze patch and semi-occlusive dressing.
- Exposure: The exposure period is 4 hours.
- Observation: After the exposure period, the patch is removed, and the skin is gently cleansed. The skin is then examined for erythema (redness) and edema (swelling) at 1, 24,

48, and 72 hours after patch removal.

- Scoring: The reactions are scored on a scale of 0 (no reaction) to 4 (severe reaction) for both erythema and edema.

Table 4: Draize Scale for Scoring Skin Reactions

Reaction	Score	Description
Erythema and Eschar Formation	0	No erythema
1	Very slight erythema (barely perceptible)	
2	Well-defined erythema	
3	Moderate to severe erythema	
4	Severe erythema (beet redness) to slight eschar formation (injuries in depth)	
Edema Formation	0	No edema
1	Very slight edema (barely perceptible)	
2	Slight edema (edges of area well defined by definite raising)	
3	Moderate edema (raised approximately 1 millimeter)	
4	Severe edema (raised more than 1 millimeter and extending beyond the area of exposure)	

## Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

Objective: To determine the potential of a substance to produce reversible or irreversible changes in the eye.

Methodology:

- Test Animal: The albino rabbit is the recommended species.
- Procedure: A single dose of 0.1 g of the solid substance is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after instillation. The cornea, iris, and conjunctiva are evaluated for any lesions.
- Scoring: The ocular reactions are scored according to a standardized system.

Table 5: Draize Scale for Scoring Ocular Lesions

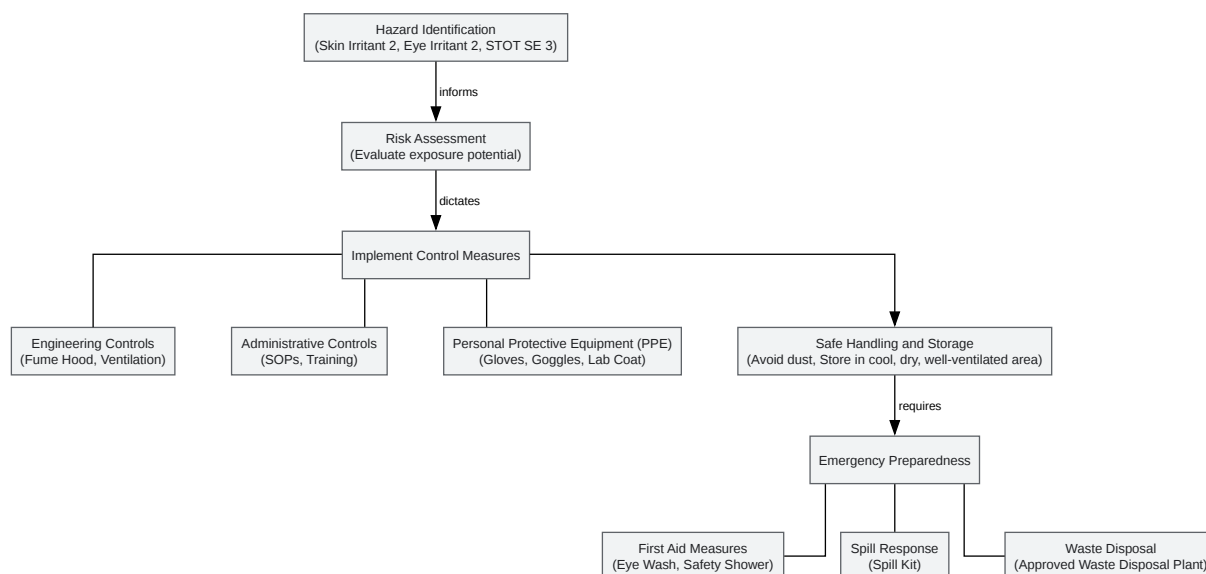
Structure	Parameter	Score	Description
Cornea	Opacity	0	No ulceration or opacity
1	Scattered or diffuse areas of opacity, details of iris clearly visible		
2	Easily discernible translucent areas, details of iris slightly obscured		
3	Nacreous areas, no details of iris visible, size of pupil barely discernible		
4	Opaque cornea, iris not discernible through the opacity		
Iris	0	Normal	
1	Folds above normal, congestion, swelling, circumcorneal injection (any or all of these or combination of any thereof) iris still reacting to light (a sluggish reaction is considered positive)		
2	No reaction to light, hemorrhage, gross destruction (any or all of these)		



Conjunctivae	Redness	0	Blood vessels normal
1	Some blood vessels definitely injected		
2	More diffuse, deeper crimson red, individual vessels not easily discernible		
3	Diffuse beefy red		
Chemosis (Swelling)	0	No swelling	
1	Any swelling above normal (includes nictitating membrane)		
2	Obvious swelling with partial eversion of lids		
3	Swelling with lids about half-closed		
4	Swelling with lids more than half-closed		

## Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4-Chloro-3-nitrocinnamic acid**, from initial hazard assessment to emergency response.



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Figure 1: Safety and Handling Workflow for **4-Chloro-3-nitrocinnamic acid**.

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive Safety Data Sheet (SDS). It is the responsibility of the user to ensure that all safety precautions are followed. The experimental protocols described are based on standard OECD guidelines and are provided for informational purposes. Specific experimental results for **4-Chloro-3-nitrocinnamic acid** were not available in the public domain at the time of writing.

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